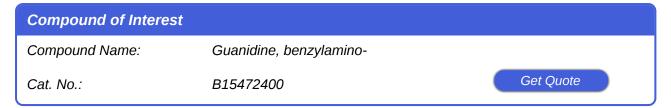


Comparative Efficacy of Benzylamino-Guanidine Derivatives and Existing Antibiotics

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the in vitro efficacy of a representative benzylamino-guanidine compound against two commonly used antibiotics, Ciprofloxacin and Vancomycin. The data presented is intended to inform research and development efforts in the pursuit of novel antimicrobial agents.

Efficacy Data Summary

The following table summarizes the Minimum Inhibitory Concentration (MIC) values of the selected benzylamino-guanidine derivative and existing antibiotics against Staphylococcus aureus and Escherichia coli. Lower MIC values indicate greater potency.



Compound	Target Organism	MIC (μg/mL)
Benzylamino-Guanidine Derivative (9m)	Staphylococcus aureus	0.5[1][2][3][4]
Escherichia coli	1[1][2][3][4]	
Ciprofloxacin	Staphylococcus aureus (ATCC 29213)	0.25 - 1.0
Escherichia coli (ATCC 25922)	≤0.008 - 0.03	
Vancomycin	Staphylococcus aureus (ATCC 29213)	0.5 - 2.0
Escherichia coli	>128	

Experimental Protocols

The Minimum Inhibitory Concentration (MIC) values cited in this guide were determined using the broth microdilution method, following the guidelines established by the Clinical and Laboratory Standards Institute (CLSI).[5][6][7]

Broth Microdilution Method (CLSI M07-A11)

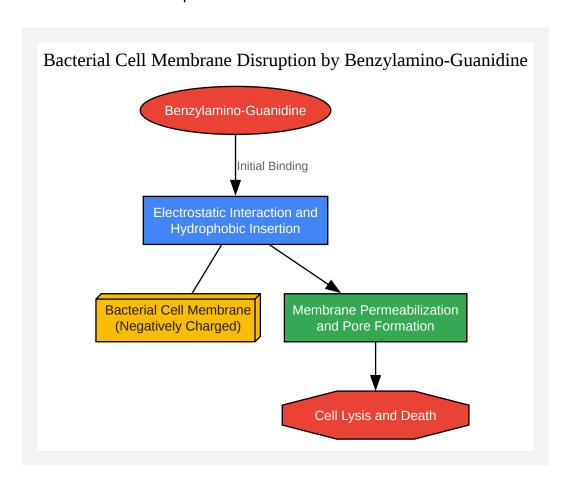
- Preparation of Antimicrobial Agent Stock Solution: A stock solution of the test compound (benzylamino-guanidine derivative or existing antibiotic) is prepared at a known concentration in a suitable solvent.
- Serial Dilutions: A two-fold serial dilution of the stock solution is performed in a 96-well microtiter plate containing cation-adjusted Mueller-Hinton Broth (CAMHB). This creates a range of decreasing concentrations of the antimicrobial agent across the wells.
- Inoculum Preparation: A standardized inoculum of the test bacteria (S. aureus or E. coli) is prepared to a turbidity equivalent to a 0.5 McFarland standard, which corresponds to approximately 1-2 x 10⁸ CFU/mL. This suspension is then diluted to achieve a final concentration of approximately 5 x 10⁵ CFU/mL in each well of the microtiter plate.



- Incubation: The inoculated microtiter plates are incubated at 35°C ± 2°C for 16-20 hours in ambient air.
- MIC Determination: Following incubation, the plates are visually inspected for bacterial growth. The MIC is defined as the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the organism.

Visualizing Mechanisms of Action

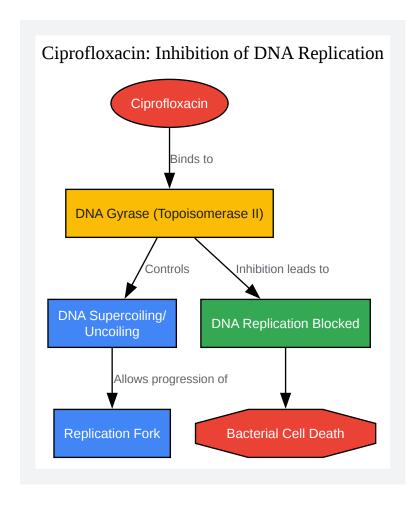
The following diagrams illustrate the distinct mechanisms of action of the benzylaminoguanidine derivative and the compared antibiotics.



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Caption: Mechanism of Benzylamino-Guanidine.

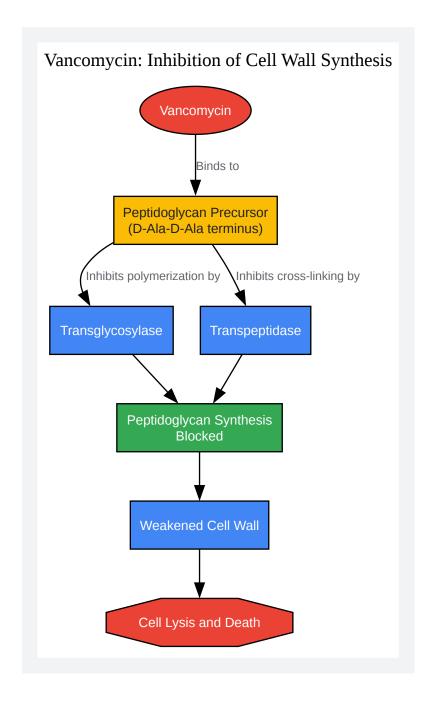




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Caption: Ciprofloxacin's Mechanism of Action.





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